

# Assessing the impact of phenyl glycidyl ether on the mechanical properties of composites

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## Phenyl Glycidyl Ether in Composite Materials: A Comparative Performance Analysis

A comprehensive guide for researchers and material scientists on the impact of **phenyl glycidyl ether** (PGE) on the mechanical properties of composites, with a comparative analysis against alternative toughening agents. This guide provides quantitative data, detailed experimental protocols, and a mechanistic overview to inform material selection and development.

**Phenyl glycidyl ether** (PGE) is a widely utilized reactive diluent in epoxy resin formulations. Its primary function is to reduce the viscosity of the uncured resin, thereby improving handling and processing characteristics, particularly in the fabrication of fiber-reinforced composites. Beyond its role as a viscosity modifier, PGE actively participates in the curing reaction, becoming an integral part of the crosslinked polymer network. This incorporation significantly influences the final mechanical properties of the composite material. This guide assesses the impact of PGE and compares its performance with other commonly used toughening agents.

## Comparative Analysis of Mechanical Properties

The addition of **Phenyl Glycidyl Ether** to an epoxy resin matrix generally leads to an increase in toughness and impact strength, often at the expense of a slight reduction in tensile and flexural modulus. The extent of these changes is highly dependent on the concentration of PGE used.

Below is a comparative summary of the mechanical properties of epoxy composites modified with PGE and other alternative toughening agents.

## Phenyl Glycidyl Ether (PGE) vs. Alternative Reactive Diluents

Reactive diluents are low-viscosity epoxy compounds that reduce the viscosity of the main resin and co-react with the curing agent.

Toughening Agent	Concentration (wt%)	Tensile Strength	Tensile Modulus	Flexural Strength	Flexural Modulus	Impact Strength	Fracture Toughness (KIC)	Reference System
None (Neat Epoxy)	0	Varies	Varies	Varies	Varies	Varies	Varies	Epoxy Resin
Phenyl Glycidyl Ether (PGE)	2.5	-	-	-	-	3-fold increase	-	Epoxy Resin[ <a href="#">1</a> ]
Phenyl Glycidyl Ether (PGE)	15	-	-	-	-	-	145% increase	Epoxy Resin[ <a href="#">1</a> ]
Diglycidyl Ether (DGE)	2.5	60.67 N/mm <sup>2</sup>	-	-	-	-	-	DGEBA Epoxy[ <a href="#">2</a> ]
Diglycidyl Ether (DGE)	5.0	53.27 N/mm <sup>2</sup>	-	-	-	-	-	DGEBA Epoxy[ <a href="#">2</a> ]
Diglycidyl Ether (DGE)	7.5	53.36 N/mm <sup>2</sup>	-	-	-	-	-	DGEBA Epoxy[ <a href="#">2</a> ]
Diglycidyl Ether (DGE)	10.0	52.71 N/mm <sup>2</sup>	-	-	-	-	-	DGEBA Epoxy[ <a href="#">2</a> ]
Furfuryl Glycidyl Ether (FGE)	10	72.4 MPa	-	Increased	-	-	-	EP/OB PA System[ <a href="#">3</a> ]

Butyl Glycidyl Ether (BGE)	20	-	10% increase	-	-	-	-	DGEBA Epoxy[4]
Poly(propylene glycol) diglycidyl ether (PPGDGE)	20	93.3 MPa	-	116.60 MPa	-	-	-	E51 Epoxy Resin[5][6]

## Phenyl Glycidyl Ether (PGE) vs. Other Toughening Agents

This table compares PGE with other classes of toughening agents, such as liquid rubbers and core-shell rubber particles.

Toughening Agent	Concentration (wt%)	Tensile Strength	Tensile Modulus	Flexural Strength	Flexural Modulus	Impact Strength	Fracture Energy (GIC)	Reference System
None (Neat Epoxy)	0	Varies	Varies	Varies	Varies	Varies	77 J/m <sup>2</sup>	Anhydride Cured Epoxy[7][8]
Phenyl Glycidyl Ether (PGE)	2.5	-	-	-	-	3-fold increase	-	Epoxy Resin[1]
Carboxyl-Terminated Butadiene Acrylonitrile (CTBN)	10	54.13 MPa	2.33 GPa	-	-	-	~3.5-fold increase	Amine Cured Epoxy[9]
Carboxyl-Terminated Butadiene Acrylonitrile (CTBN)	15	Decreased	Decreased	-	-	-	-	Amine Cured Epoxy[9]
Core-Shell Rubber	15	Decreased	Decreased	-	-	-	840 J/m <sup>2</sup>	Anhydride Cured

(CSR) -  
100nm

Epoxy[7  
][8]

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## Experimental Protocols

The data presented in this guide are derived from standard mechanical testing procedures. The following are detailed methodologies for the key experiments cited.

### Tensile Testing (ASTM D638)

**Objective:** To determine the tensile properties of the composite material, including tensile strength, tensile modulus, and elongation at break.

**Methodology:**

- **Specimen Preparation:** Dog-bone shaped specimens are prepared according to the dimensions specified in ASTM D638.[10][11] The specimens are typically fabricated by casting the resin mixture into a mold or by machining from a cured composite panel.
- **Conditioning:** Specimens are conditioned at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for a specified period before testing to ensure consistency.[9]
- **Test Procedure:** The specimen is mounted in the grips of a universal testing machine.[10] An extensometer is attached to the gauge section of the specimen to accurately measure strain. The specimen is then pulled at a constant rate of crosshead movement until it fractures.[10]
- **Data Analysis:** The load and displacement data are recorded to generate a stress-strain curve. From this curve, the tensile strength (maximum stress), tensile modulus (slope of the initial linear portion), and elongation at break are calculated.[10]

### Flexural Testing (ASTM D790)

**Objective:** To determine the flexural properties of the composite material, including flexural strength and flexural modulus.

**Methodology:**

- Specimen Preparation: Rectangular bar specimens are prepared with dimensions as specified in ASTM D790.[\[7\]](#)[\[12\]](#)
- Conditioning: Similar to tensile testing, specimens are conditioned under standard environmental conditions.
- Test Procedure: The specimen is placed on two supports, and a load is applied to the center of the specimen (three-point bending test) at a constant rate of crosshead movement until the specimen fails or reaches a specified strain.[\[7\]](#)[\[12\]](#)
- Data Analysis: The load and deflection data are used to calculate the flexural stress and strain. The flexural strength is the maximum stress at the outer surface of the specimen at failure, and the flexural modulus is calculated from the slope of the stress-strain curve in the elastic region.[\[7\]](#)

## Izod Impact Testing (ASTM D256)

Objective: To determine the impact resistance of the composite material.

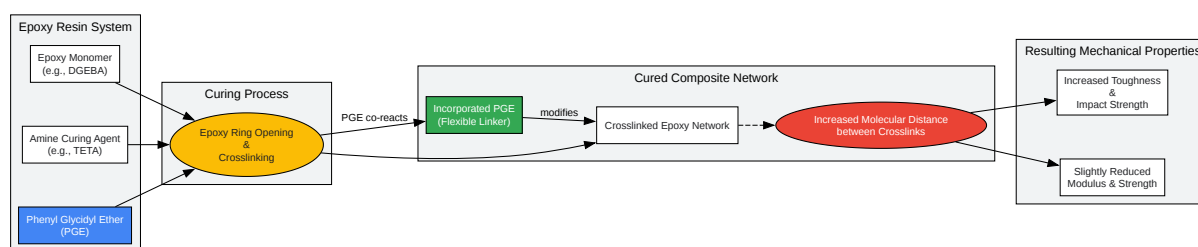
Methodology:

- Specimen Preparation: A notched rectangular bar specimen is prepared according to the dimensions specified in ASTM D256. The notch serves as a stress concentrator.
- Conditioning: Specimens are conditioned prior to testing.
- Test Procedure: The specimen is clamped in a vertical position in the testing machine. A pendulum of a specified weight is released from a set height, striking and fracturing the specimen at the notch.
- Data Analysis: The energy absorbed by the specimen during fracture is measured by the height to which the pendulum swings after impact. The impact strength is reported as the energy absorbed per unit of notch thickness (e.g., in J/m or ft-lb/in).

## Toughening Mechanism of Phenyl Glycidyl Ether

The primary toughening mechanism of PGE in epoxy composites is attributed to its role in modifying the crosslinked network structure. The following diagram illustrates the molecular

mechanism.



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Caption: Toughening mechanism of **Phenyl Glycidyl Ether** in an epoxy network.

The glycidyl group of PGE reacts with the amine curing agent, similar to the epoxy groups of the main resin.[13] This incorporates the phenyl group of PGE into the polymer backbone. The presence of these bulky phenyl groups and the flexible ether linkages increases the distance between crosslinks in the network. This reduction in crosslink density allows for greater molecular chain mobility and plastic deformation before fracture, thereby increasing the toughness and impact strength of the composite.[3] However, this same mechanism can lead to a slight decrease in the material's stiffness and strength.

## Conclusion

**Phenyl glycidyl ether** serves as an effective reactive diluent for epoxy composites, offering a practical means to enhance toughness and impact resistance. The selection of a toughening agent, including the concentration of PGE, should be carefully considered based on the specific performance requirements of the final application. While PGE provides a good balance of properties, for applications demanding maximum fracture toughness, alternative toughening agents like core-shell rubber particles may offer superior performance, albeit with potential



trade-offs in other properties such as glass transition temperature. The data and experimental protocols provided in this guide offer a foundation for informed decision-making in the development of advanced composite materials.

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